

In-Depth Technical Guide: Pyridinium, 4-(methoxycarbonyl)-1-methyl- (CAS 7630-02-6)

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Compound of Interest

Compound Name: *Pyridinium, 4-(methoxycarbonyl)-1-methyl-*
Cat. No.: *B188537*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**, with the CAS number 7630-02-6. This document consolidates available data on its physicochemical properties, synthesis, and spectral information.

Core Chemical Information

Pyridinium, 4-(methoxycarbonyl)-1-methyl-, also known as 4-(methoxycarbonyl)-1-methylpyridinium iodide, is a quaternary pyridinium salt. Its chemical structure consists of a pyridine ring where the nitrogen atom is methylated, and a methoxycarbonyl group is attached at the 4-position. The positive charge on the pyridinium ring is balanced by an iodide counterion.

Physicochemical Properties

A summary of the key physicochemical properties for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** is presented in the table below. It is important to note that experimentally determined values for properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature. The data presented is based on information available for the iodide salt form of the compound.

Property	Value	Source
CAS Number	7630-02-6	N/A
Molecular Formula	C ₈ H ₁₀ INO ₂	[1]
Molecular Weight	279.07 g/mol	[1]
Canonical SMILES	<chem>C[N+]1=CC=C(C=C1)C(=O)OC.[I-]</chem>	N/A
InChI Key	PCDBIGSCEQLGED-UHFFFAOYSA-M	N/A

Synthesis Protocol

A detailed experimental protocol for the synthesis of 4-(methoxycarbonyl)-1-methylpyridinium iodide has been documented.[1] The synthesis involves the quaternization of a pyridine derivative with an alkyl halide.

Synthesis of 4-(methoxycarbonyl)-1-methylpyridinium iodide[1]

Materials:

- Methyl isonicotinate (700 g)
- Methyl iodide (1.4 kg)
- Methanol (2.0 L)
- Ether (for washing)

Procedure:

- In a suitable reaction vessel, admix 700 g of methyl isonicotinate and 1.4 kg of methyl iodide in 2.0 liters of methanol.
- Stir the resulting solution and reflux for 5 hours.

- After the reflux period, allow the mixture to cool.
- Filter the cooled mixture to collect the solid product.
- Wash the collected product with ether.
- Dry the product to obtain 4-methoxycarbonyl-1-methylpyridinium iodide.

Yield:

The reported yield for this synthesis is 1.385 kg, which corresponds to a 97.2% yield.^[1]

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** (CAS 7630-02-6) is not extensively available in the public domain. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of the compound.

Biological Activity and Toxicological Information

As of the latest literature review, there is no specific information available regarding the biological activity or toxicological properties of **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** with CAS number 7630-02-6. Studies on related pyridinium compounds have explored a range of biological effects, but direct extrapolation to this specific molecule is not advisable. Further research is required to elucidate its pharmacological and toxicological profile.

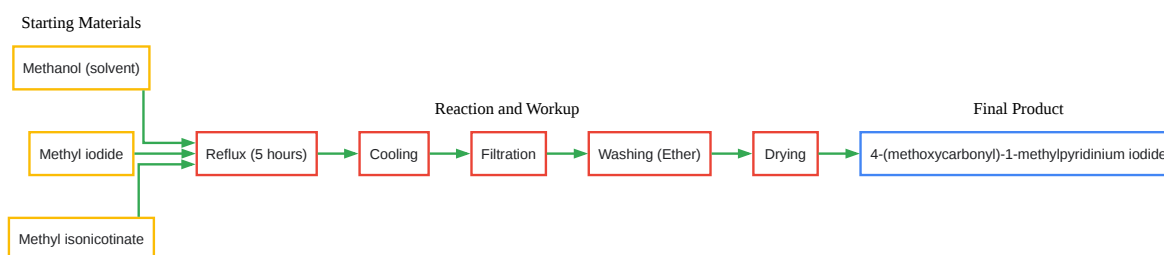
Signaling Pathways and Experimental Workflows

Currently, there are no described signaling pathways or specific experimental workflows in the scientific literature that directly involve **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**.

Therefore, the creation of diagrams for these aspects is not applicable at this time.

Logical Relationship of Synthesis

The synthesis of 4-(methoxycarbonyl)-1-methylpyridinium iodide follows a straightforward logical progression from starting materials to the final product. This can be visualized as a simple workflow.



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References

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